

# Solubility of Tris(2-hydroxyethyl) isocyanurate in water and organic solvents

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## Compound of Interest

Compound Name: *Tris(2-hydroxyethyl) isocyanurate*

Cat. No.: *B1346986*

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## Solubility Profile of Tris(2-hydroxyethyl) isocyanurate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Tris(2-hydroxyethyl) isocyanurate** (THEIC), a versatile compound utilized in various industrial applications, including the production of heat-resistant wire enamels, polyurethanes, and as an intermediate for dyes and pharmaceuticals.<sup>[1]</sup> Understanding its solubility in aqueous and organic solvents is critical for its application in synthesis, formulation, and material science.

## Quantitative Solubility Data

The solubility of **Tris(2-hydroxyethyl) isocyanurate** has been reported in several sources, with some variation in the quantitative data for aqueous solutions. The following table summarizes the available quantitative solubility data.

Solvent	Temperature	Solubility
Water	20 °C	572 g/L <a href="#">[2]</a> <a href="#">[3]</a>
Water	25 °C	1,190 g/L <a href="#">[4]</a>
Water	20 °C (68 °F)	≥ 100 g/L <a href="#">[5]</a>
Water	Not Specified	1,150 g/L <a href="#">[3]</a>

Note: Discrepancies in reported aqueous solubility values may arise from differences in experimental methodologies, purity of the compound, and equilibrium time.

## Qualitative Solubility in Organic Solvents

Qualitative assessments of THEIC's solubility in various organic solvents have been documented, providing a general understanding of its behavior in non-aqueous media.

- Soluble in:
  - Hot lower alcohols[\[6\]](#)
  - Tetrahydrofuran (THF)[\[6\]](#)
  - General organic solvents (unspecified)[\[7\]](#)
- Slightly soluble in:
  - Acetone[\[4\]](#)[\[5\]](#)
  - Alcohol[\[4\]](#)[\[5\]](#)
- Insoluble in:
  - Other common organic solvents[\[6\]](#)
  - Chloroform[\[4\]](#)
  - Benzene[\[4\]](#)

- Non-polar solvents in general[8]

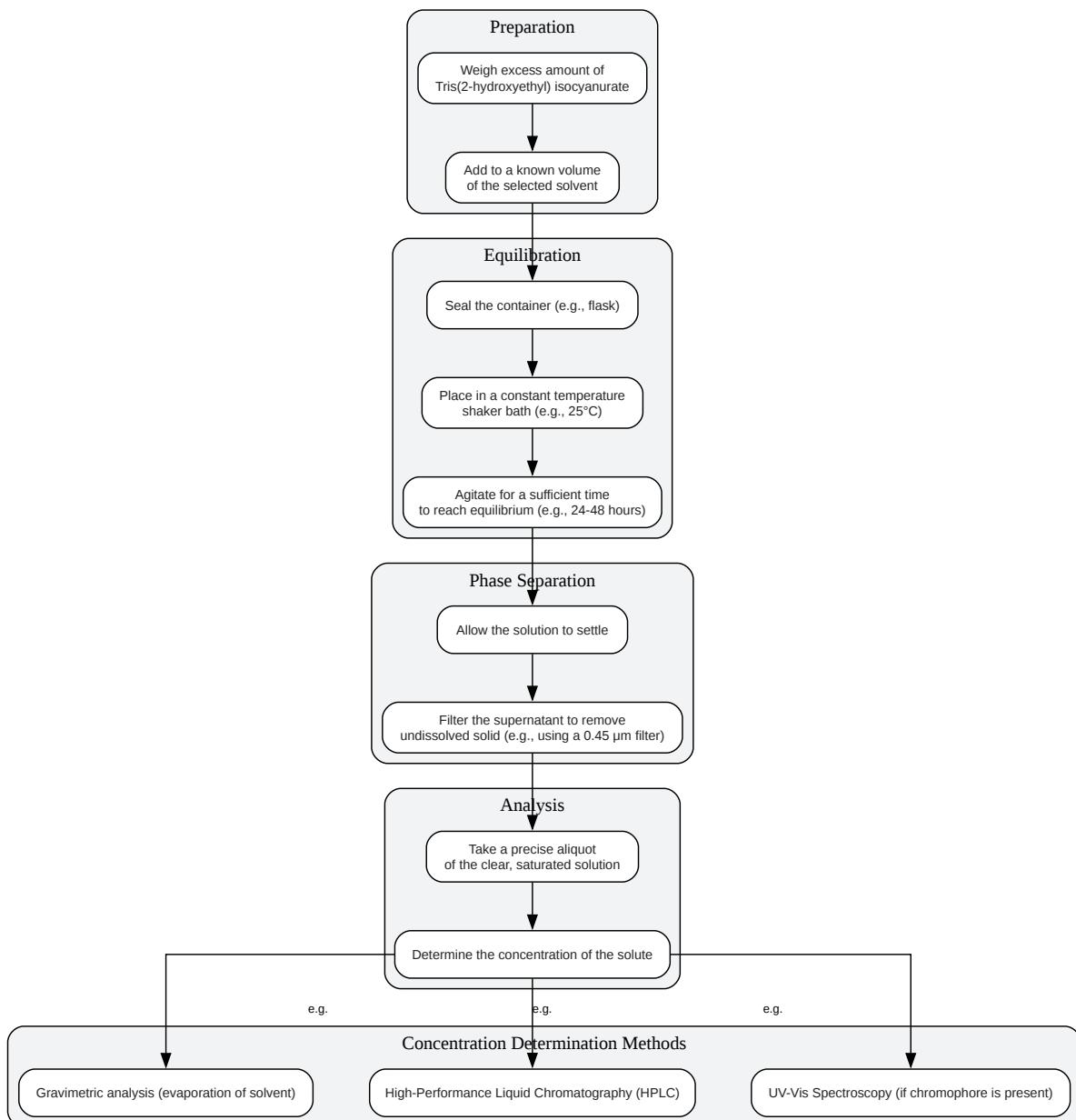
The hydrophilic nature of THEIC, owing to its three hydroxyl groups, explains its high solubility in polar solvents like water and its limited solubility in non-polar organic solvents.[8]

## Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Tris(2-hydroxyethyl) isocyanurate** were not detailed in the reviewed literature, a general methodology based on standard practices for solubility assessment can be outlined. The isothermal shake-flask method is a common and reliable technique.

### Isothermal Shake-Flask Method for Solubility Determination

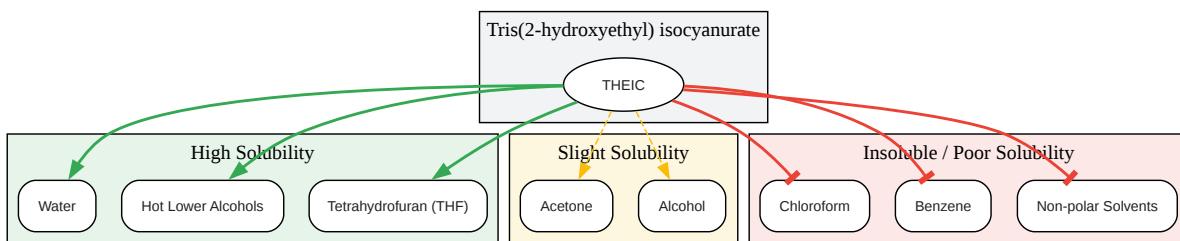
This protocol describes a general procedure for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

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Caption: Experimental workflow for solubility determination.

## Solubility Profile Visualization

The following diagram illustrates the solubility characteristics of **Tris(2-hydroxyethyl) isocyanurate** in various solvents based on the available data.



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Caption: Solubility of THEIC in different solvents.

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